

Personal protective equipment for handling Boc-3,5-Dibromo-L-tyrosine

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Compound of Interest

Compound Name: **Boc-3,5-Dibromo-L-tyrosine**

Cat. No.: **B558712**

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Essential Safety and Handling Guide for Boc-3,5-Dibromo-L-tyrosine

Disclaimer: A specific Safety Data Sheet (SDS) for **Boc-3,5-Dibromo-L-tyrosine** was not located. The following guidance is based on the safety profiles of the closely related compound 3,5-dibromo-L-tyrosine and established best practices for handling halogenated aromatic compounds.^{[1][2]} Researchers must consult the specific SDS provided by the supplier before handling this chemical.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **Boc-3,5-Dibromo-L-tyrosine**. Adherence to these procedures is critical for ensuring personal safety and minimizing environmental impact.

I. Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling **Boc-3,5-Dibromo-L-tyrosine** and similar halogenated aromatic compounds to mitigate risks of exposure.^[1]

Protection Type	Recommended PPE	Rationale
Eye and Face	Chemical safety goggles and a face shield. [1]	Protects against splashes and vapors that can cause serious eye damage. [1] [3]
Skin	Chemical-resistant gloves (e.g., Nitrile rubber), a chemically resistant lab coat or apron, and closed-toe shoes. [1] [3]	Prevents skin contact, which can lead to irritation or burns. [1]
Respiratory	Work in a well-ventilated area or a chemical fume hood. [1] If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges for organic vapors should be used. [1]	Minimizes inhalation of dust or vapors, which can cause respiratory tract irritation. [1] [2]

II. Chemical Properties and Storage

Property	Value	Source
Chemical Formula	<chem>C14H17Br2NO5</chem>	Chem-Impex [4]
Molecular Weight	439.33 g/mol	Chem-Impex [4]
Appearance	White to off-white powder	Chem-Impex [4]
Melting Point	145-150 °C	Chem-Impex [4]
Storage	Store at 0-8 °C in a dry place. Keep container tightly closed.	Chem-Impex [4]

III. Operational Plan for Safe Handling

A systematic approach to handling **Boc-3,5-Dibromo-L-tyrosine** is crucial to ensure safety and experimental integrity.

1. Preparation:

- Ensure a chemical fume hood is operational and the work area is clean and free of clutter.
- Assemble all necessary equipment and reagents within the fume hood.
- Verify that an appropriate fire extinguisher (e.g., dry chemical, carbon dioxide, or alcohol-resistant foam) is accessible.[\[2\]](#)
- Locate the nearest safety shower and eyewash station.

2. Handling:

- Wear the appropriate PPE as detailed in the table above.
- Carefully measure and transfer the required amount of the chemical. Avoid creating dust.[\[2\]](#)
- Conduct all experimental procedures within the chemical fume hood with the sash at the lowest practical height.[\[1\]](#)

3. Cleanup:

- Decontaminate all glassware with a suitable solvent (e.g., acetone) within the fume hood.
- Collect the rinsate as hazardous waste.[\[1\]](#)
- Wipe down the work surface with an appropriate solvent and cleaning agent.
- Remove PPE in the correct order to avoid cross-contamination and dispose of single-use items in the designated hazardous waste container.

IV. Emergency Procedures

In the event of accidental exposure or spillage, immediate and appropriate action is critical.

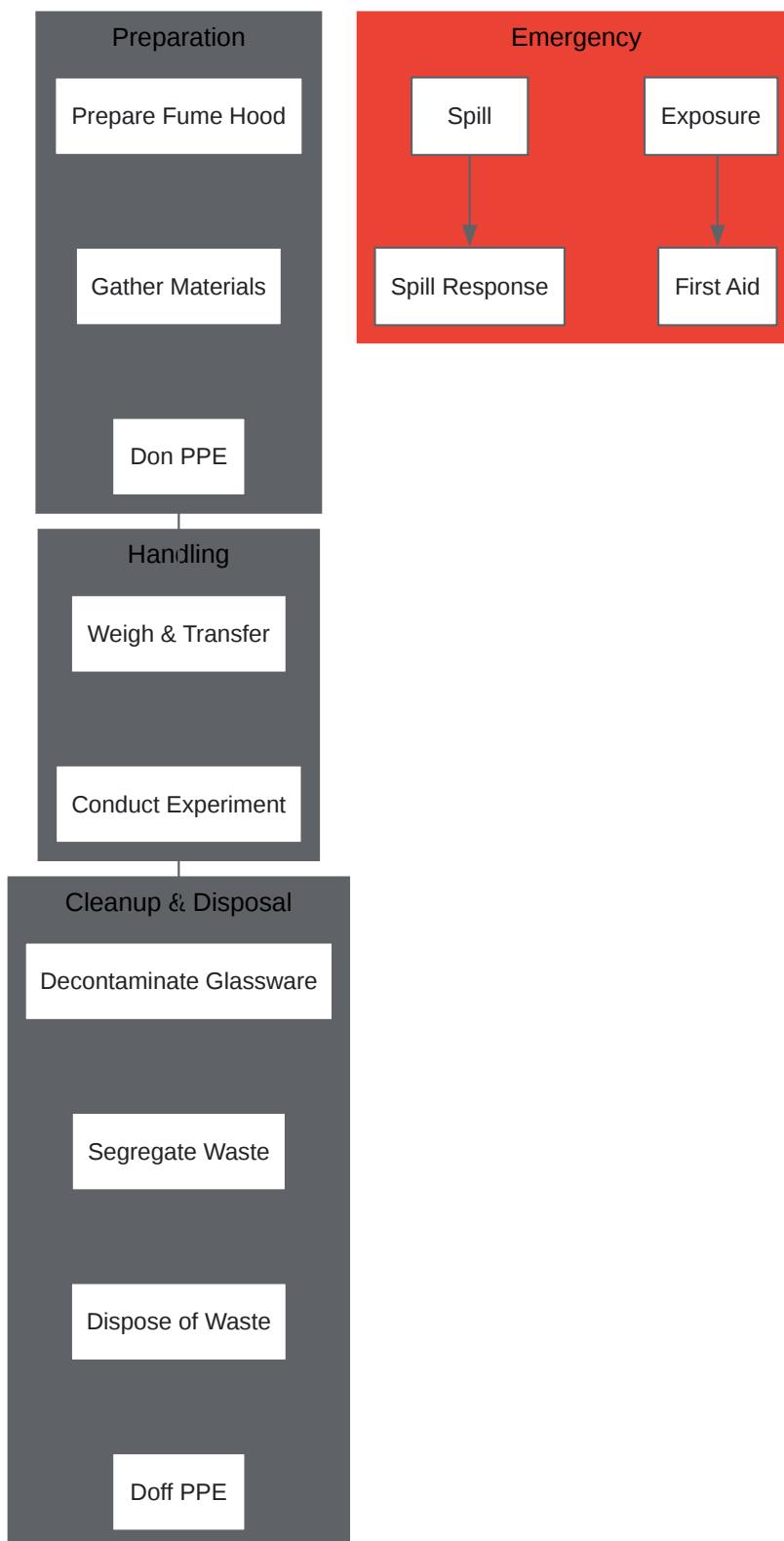
Exposure Type	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[2]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[2]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[2]
Spillage	Evacuate personnel to a safe area. Use personal protective equipment. Avoid dust formation. Sweep up and shovel the material into a suitable, closed container for disposal. Do not let the product enter drains.[2]

V. Disposal Plan

Proper disposal of **Boc-3,5-Dibromo-L-tyrosine** and associated waste is essential to prevent environmental contamination.

- Waste Segregation: Halogenated organic waste must be collected separately from non-halogenated waste.[1]
- Containerization: Use a designated, properly labeled, and sealed container for all waste containing **Boc-3,5-Dibromo-L-tyrosine**.
- Disposal Method: Dispose of the hazardous waste through a licensed professional waste disposal service.[2] Do not dispose of it as regular trash or pour it down the drain. Contaminated packaging should be disposed of as unused product.[2]

VI. Safe Handling Workflow

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Caption: Workflow for handling **Boc-3,5-Dibromo-L-tyrosine**.

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